

Solubility Profile of 4'-Hydroxy-2'-methylacetophenone: A Technical Guide

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Compound of Interest

Compound Name: 4'-Hydroxy-2'-methylacetophenone

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This technical guide provides a comprehensive overview of the solubility of **4'-Hydroxy-2'-methylacetophenone** (CAS No. 875-59-2), a key chemical intermediate in various synthetic processes. An understanding of its solubility in different solvents is critical for reaction optimization, purification, and formulation development. This document compiles available solubility data, presents a detailed experimental protocol for its determination, and visualizes the experimental workflow.

Core Concepts in Solubility

The solubility of a solid compound like **4'-Hydroxy-2'-methylacetophenone** in a liquid solvent is its ability to form a homogeneous solution. This property is influenced by several factors, including the chemical structures of the solute and solvent ("like dissolves like"), temperature, and pressure. For instance, the presence of a polar hydroxyl group and a moderately polar ketone group in **4'-Hydroxy-2'-methylacetophenone** suggests its potential for solubility in polar solvents.^[1]

Quantitative Solubility Data

The following table summarizes the available quantitative and qualitative solubility data for **4'-Hydroxy-2'-methylacetophenone** in various solvents. It is important to note that experimentally determined quantitative data in a wide range of organic solvents is limited in

publicly available literature. The data presented here is a compilation of estimated values and qualitative observations. For precise applications, experimental determination of solubility is highly recommended.

Solvent	Temperature (°C)	Solubility	Data Type
Water	25	9392 mg/L	Estimated[2]
Alcohol	Not Specified	Soluble	Qualitative[2]
Methanol	Not Specified	Soluble	Qualitative[3][4]
DMSO	Not Specified	5 mg/mL	Quantitative (requires ultrasonic and warming to 60°C)

Experimental Protocol: Determination of Equilibrium Solubility via the Shake-Flask Method

The shake-flask method is a widely recognized and reliable technique for determining the equilibrium solubility of a compound.[5] This protocol outlines the necessary steps for determining the solubility of **4'-Hydroxy-2'-methylacetophenone** in a chosen solvent.

1. Materials and Equipment:

- **4'-Hydroxy-2'-methylacetophenone** (high purity)
- Selected solvent (analytical grade)
- Analytical balance
- Glass flasks or vials with airtight seals
- Constant-temperature shaker or water bath with orbital shaker
- Centrifuge or filtration apparatus (e.g., syringe filters with a chemically resistant membrane)
- UV-Vis spectrophotometer or High-Performance Liquid Chromatography (HPLC) system

- Volumetric flasks and pipettes

2. Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of **4'-Hydroxy-2'-methylacetophenone** to a known volume of the selected solvent in a sealed glass flask. The presence of undissolved solid is crucial to ensure the solution reaches saturation.
 - Seal the flask tightly to prevent solvent evaporation.
- Equilibration:
 - Place the flask in a constant-temperature shaker or a water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient period to allow the system to reach equilibrium. This can range from 24 to 72 hours, depending on the compound and solvent. Preliminary studies may be needed to determine the optimal equilibration time.
- Phase Separation:
 - After equilibration, allow the flask to stand undisturbed at the constant temperature to let the excess solid settle.
 - Carefully withdraw a sample of the supernatant using a pipette.
 - Separate the saturated solution from the excess solid by either centrifugation or filtration. If using filtration, ensure the filter does not absorb the solute.
- Quantification:
 - Prepare a series of standard solutions of **4'-Hydroxy-2'-methylacetophenone** of known concentrations in the same solvent.
 - Analyze the standard solutions and the saturated sample solution using a suitable analytical method like UV-Vis spectrophotometry or HPLC to determine the concentration

of the solute.

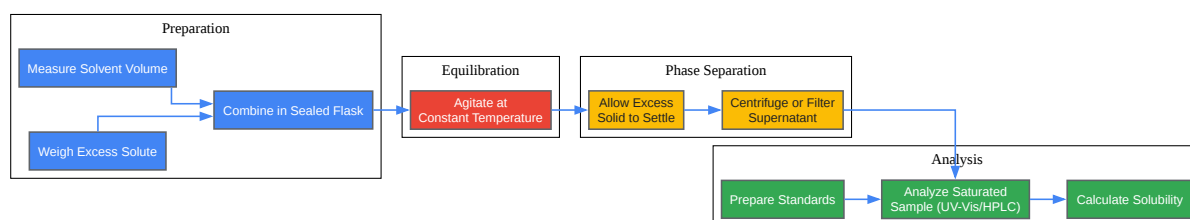
- If necessary, dilute the saturated sample to bring its concentration within the linear range of the analytical instrument.

3. Data Analysis:

- Construct a calibration curve by plotting the analytical signal (e.g., absorbance) versus the concentration of the standard solutions.
- Use the calibration curve to determine the concentration of **4'-Hydroxy-2'-methylacetophenone** in the (diluted) saturated sample.
- If the sample was diluted, multiply the measured concentration by the dilution factor to obtain the solubility of the compound in the chosen solvent at the specified temperature.

Experimental Workflow Diagram

The following diagram illustrates the key steps in the shake-flask method for determining the solubility of **4'-Hydroxy-2'-methylacetophenone**.



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Caption: Experimental workflow for solubility determination using the shake-flask method.

Conclusion

This technical guide provides a summary of the known solubility characteristics of **4'-Hydroxy-2'-methylacetophenone** and a detailed protocol for its experimental determination. While some data is available, further quantitative studies in a broader range of organic solvents would be beneficial for the scientific and industrial communities. The provided experimental workflow serves as a robust starting point for researchers aiming to generate precise and reliable solubility data for this compound.

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